

1,1,2-Tribromoethane: A Specialty Solvent for Niche Chemical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,1,2-Tribromoethane

Cat. No.: B1583406

[Get Quote](#)

Application Note & Protocols

For Researchers, Scientists, and Drug Development Professionals

Abstract

1,1,2-Tribromoethane, a dense, non-flammable, and high-boiling halogenated hydrocarbon, presents unique properties that merit its consideration as a specialty solvent in specific chemical reactions. While its use as a primary solvent is not widely documented in mainstream chemical literature, its physical and chemical characteristics suggest potential applications in high-temperature reactions, processes involving bromine chemistry, and as a dense, non-polar medium for separations and specific syntheses. This document provides a summary of its key properties, explores its potential applications based on theoretical principles, and offers generalized protocols for its evaluation as a solvent in novel reaction systems.

Physicochemical Properties of 1,1,2-Tribromoethane

The utility of a solvent is dictated by its physical and chemical properties. **1,1,2-Tribromoethane** possesses a distinct set of characteristics that differentiate it from more common laboratory solvents. A summary of these properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂ H ₃ Br ₃	[1][2][3]
Molecular Weight	266.76 g/mol	[1][3]
CAS Number	78-74-0	[1][4]
Appearance	Colorless liquid	[3]
Boiling Point	187-190 °C at 721 mmHg	[2]
Density	2.63 g/mL at 20 °C	[3]
Refractive Index	1.59 at 20 °C	[3]
Solubility	Insoluble in water; Soluble in many organic solvents	
Purity (Typical)	>99.0% (GC)	[3]
Light Sensitivity	Light sensitive	[3]

Potential Applications as a Specialty Solvent

Based on its properties, **1,1,2-tribromoethane** can be considered for the following applications:

- **High-Temperature Reactions:** With a boiling point approaching 190 °C, it is suitable for reactions requiring elevated temperatures where more volatile solvents would necessitate high-pressure apparatus.
- **Bromination Reactions:** In bromination reactions, its high bromine content could potentially influence reaction equilibrium and kinetics. It can serve as an inert medium for free-radical brominations initiated by light or radical initiators.
- **Reactions with Dense Reactants or Products:** Its high density can facilitate the separation of less dense products or unreacted starting materials.
- **Inert Solvent for Reactive Species:** As a saturated haloalkane, it is relatively inert and may be a suitable solvent for highly reactive reagents that would otherwise react with more

common protic or aprotic polar solvents.

- Spectroscopy: Its unique spectral windows might be advantageous for in-situ reaction monitoring using spectroscopic techniques where common solvents interfere.

Generalized Experimental Protocols for Solvent Evaluation

The following protocols are designed as a starting point for researchers wishing to evaluate **1,1,2-tribromoethane** as a solvent for a specific chemical transformation.

Protocol for a General Organic Synthesis

This protocol outlines the steps to assess the feasibility of a reaction in **1,1,2-tribromoethane**.

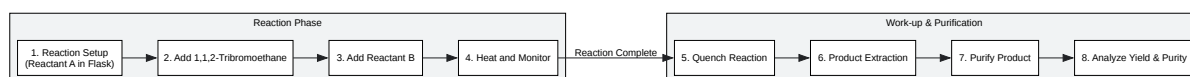
Objective: To determine the yield and reaction profile of a model reaction in **1,1,2-tribromoethane**.

Materials:

- Reactant A
- Reactant B
- **1,1,2-Tribromoethane** (high purity, >99.0%)
- Standard laboratory glassware (round-bottom flask, condenser, etc.)
- Stirring and heating apparatus (magnetic stirrer with hot plate)
- Analytical equipment (TLC, GC-MS, or HPLC)
- Quenching solution
- Extraction solvent (e.g., diethyl ether, ethyl acetate)
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add Reactant A (1.0 eq).
- **Solvent Addition:** Add a sufficient volume of **1,1,2-tribromoethane** to achieve a desired concentration (e.g., 0.1-0.5 M).
- **Reactant Addition:** While stirring, add Reactant B (1.1 eq) to the solution.
- **Reaction Monitoring:** Heat the reaction mixture to the desired temperature and monitor the progress of the reaction using an appropriate analytical technique (e.g., TLC, GC-MS).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Quench the reaction with an appropriate aqueous solution.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent.
- **Purification:** Wash the organic layer with brine, dry over an anhydrous drying agent, filter, and concentrate under reduced pressure.
- **Analysis:** Purify the crude product by an appropriate method (e.g., column chromatography, recrystallization) and characterize the final product to determine the yield and purity.



[Click to download full resolution via product page](#)

General workflow for evaluating a synthesis in **1,1,2-tribromoethane**.

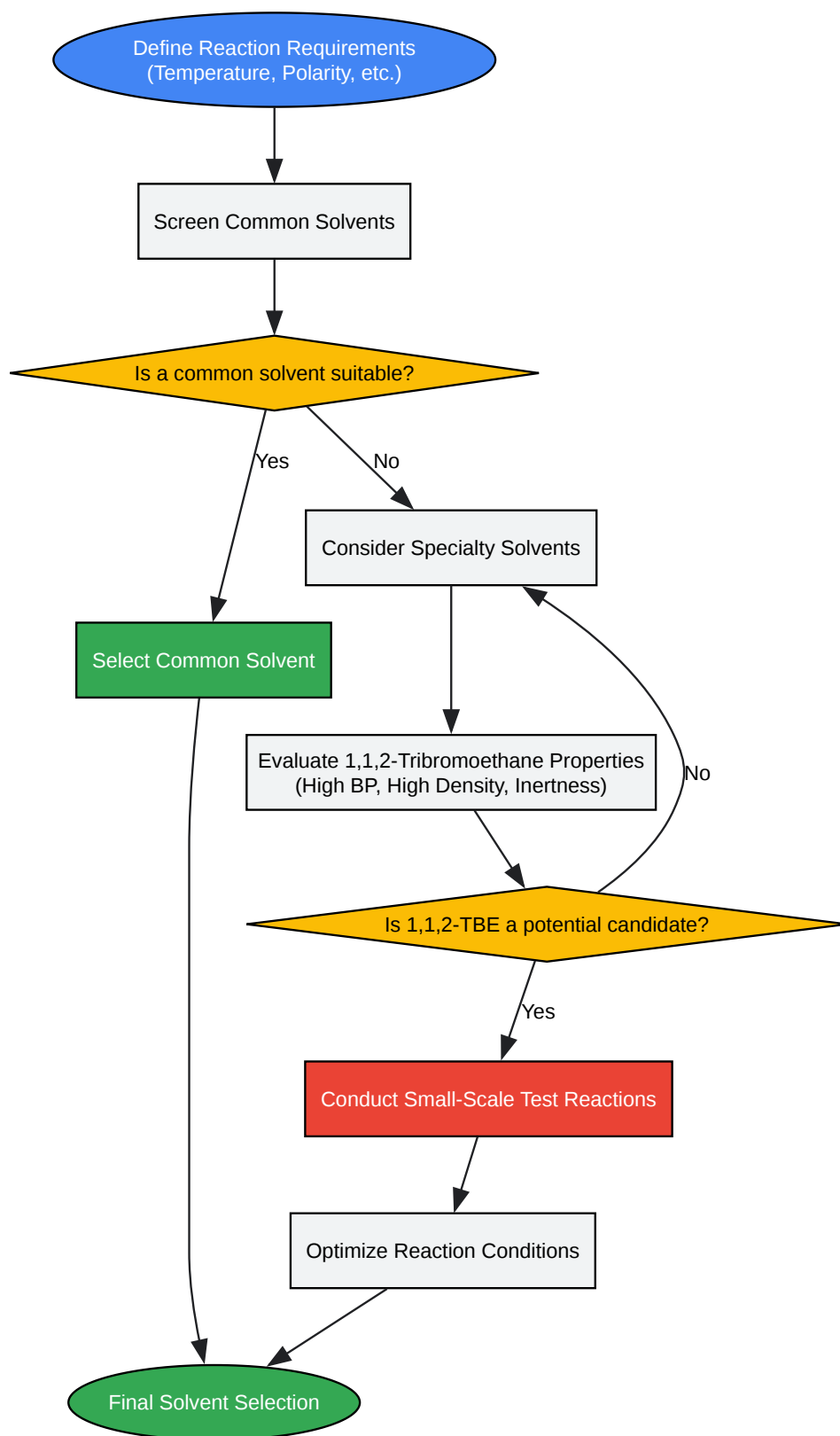
Safety and Handling

1,1,2-Tribromoethane is a hazardous chemical and must be handled with appropriate safety precautions.

- **Toxicity:** It is harmful if swallowed and can cause skin and serious eye irritation.
- **Handling:** Use in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- **Storage:** Store in a cool, dark place away from light and incompatible materials such as strong oxidizing agents and bases.
- **Disposal:** Dispose of as hazardous chemical waste in accordance with local regulations.

Logical Workflow for Solvent Selection

The decision to employ a specialty solvent like **1,1,2-tribromoethane** should be based on a systematic evaluation of its properties in the context of the specific reaction requirements.



[Click to download full resolution via product page](#)

Decision workflow for selecting a reaction solvent.

Conclusion

While not a conventional choice, **1,1,2-tribromoethane** offers a unique combination of properties that may be advantageous for specific synthetic challenges. Its high boiling point, high density, and relative inertness make it a candidate for investigation in high-temperature synthesis and for reactions requiring a non-polar, dense medium. Researchers are encouraged to consider this solvent as part of a broader screening process when common solvents are found to be suboptimal. Careful adherence to safety protocols is paramount when working with this and other halogenated hydrocarbons.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. 1,1,2-Tribromoethane | C₂H₃Br₃ | CID 66222 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. labproinc.com [labproinc.com]
- 4. Ethane, 1,1,2-tribromo- [webbook.nist.gov]
- To cite this document: BenchChem. [1,1,2-Tribromoethane: A Specialty Solvent for Niche Chemical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583406#1-1-2-tribromoethane-as-a-solvent-for-specific-reactions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com